

BR102910: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: BR102910

Cat. No.: B15291133

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **BR102910**, a selective inhibitor of Fibroblast Activation Protein (FAP), and protocols for its preparation for in vitro and in vivo experiments.

Introduction

BR102910 is a potent and selective inhibitor of Fibroblast Activation Protein (FAP) with an IC₅₀ of 2 nM.[1] FAP is a type II transmembrane serine protease that is overexpressed in the tumor microenvironment, particularly on cancer-associated fibroblasts (CAFs), and is involved in tissue remodeling, fibrosis, inflammation, and cancer progression.[2] **BR102910** also shows inhibitory activity against prolyl oligopeptidase (PREP) with an IC₅₀ of 49.00 µM.[1] Its high selectivity and oral availability make it a promising candidate for therapeutic development, particularly in the context of type 2 diabetes and oncology.[2]

Data Presentation

Chemical Properties

Property	Value
CAS Number	2505339-54-6
Molecular Formula	C18H14Cl2F2N4O2S
Molecular Weight	459.3 g/mol

Inhibitory Activity

Target	IC50
Fibroblast Activation Protein (FAP)	2 nM[1]
Prolyl Oligopeptidase (PREP)	49.00 µM[1]

Solubility Data

Solvent System	Concentration	Observation
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.44 mM)	Clear solution[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.44 mM)	Clear solution[3]
DMSO	10 mM	-

Note: To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial.[1] If precipitation occurs, heating and/or sonication can aid in dissolution.[3]

Storage and Stability

Condition	Duration	Notes
-80°C	6 months	Sealed, away from moisture and light[3]
-20°C	1 month	Sealed, away from moisture and light[3]

Stock solutions should be stored in aliquots to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **BR102910** for further dilution in experimental media.

Materials:

- **BR102910** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath or incubator at 37°C (optional)

Protocol:

- Weighing: Accurately weigh the desired amount of **BR102910** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution:
 - Vortex the solution thoroughly.
 - If the compound does not fully dissolve, gently warm the tube to 37°C for a short period.[\[1\]](#)
 - Sonication in an ultrasonic bath can also be used to aid dissolution.[\[1\]](#)
- Storage: Once a clear solution is obtained, aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles. Store at -20°C for up to 1 month or -80°C for up

to 6 months.^[3]

Preparation for In Vitro Cellular Assays

Objective: To prepare working solutions of **BR102910** for treating cells in culture.

Materials:

- **BR102910** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium

Protocol:

- Thawing: Thaw a single aliquot of the **BR102910** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution into fresh cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Application to Cells: Add the prepared working solutions to your cell cultures and proceed with the experimental incubation.

Preparation for In Vivo Oral Administration in Mice

Objective: To prepare a formulation of **BR102910** suitable for oral gavage in mice.

Materials:

- **BR102910** powder
- DMSO
- Corn oil or 20% SBE- β -CD in Saline
- Sterile tubes

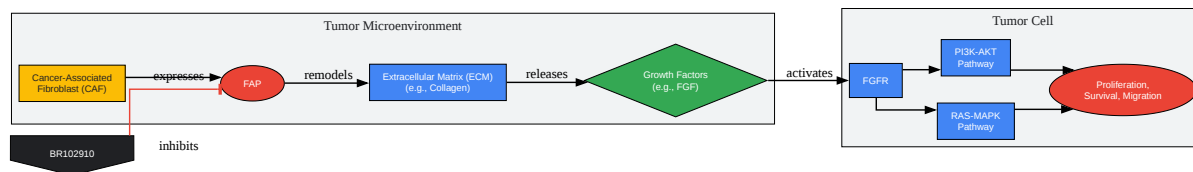
- Vortex mixer
- Gavage needles

Protocol:

- Vehicle Preparation: Prepare the desired vehicle for administration. Two reported successful vehicles are:
 - Vehicle 1: 10% DMSO in corn oil.[3]
 - Vehicle 2: 10% DMSO in a solution of 20% SBE- β -CD in saline.[3]
- Formulation:
 - Dissolve the required amount of **BR102910** in DMSO first.
 - Add the DMSO solution to the corn oil or SBE- β -CD solution to achieve the final desired concentration and a 10% DMSO composition.
 - Vortex thoroughly to ensure a homogenous suspension or solution. A clear solution with a concentration of at least 2.5 mg/mL has been reported.[3]
- Administration: Administer the formulation to mice via oral gavage at the desired dosage (e.g., 0-30 mg/kg).[1][3] A study in C57BL/6J mice demonstrated dose-dependent FAP inhibition with a single oral dose.[1][2][3]

Mandatory Visualizations

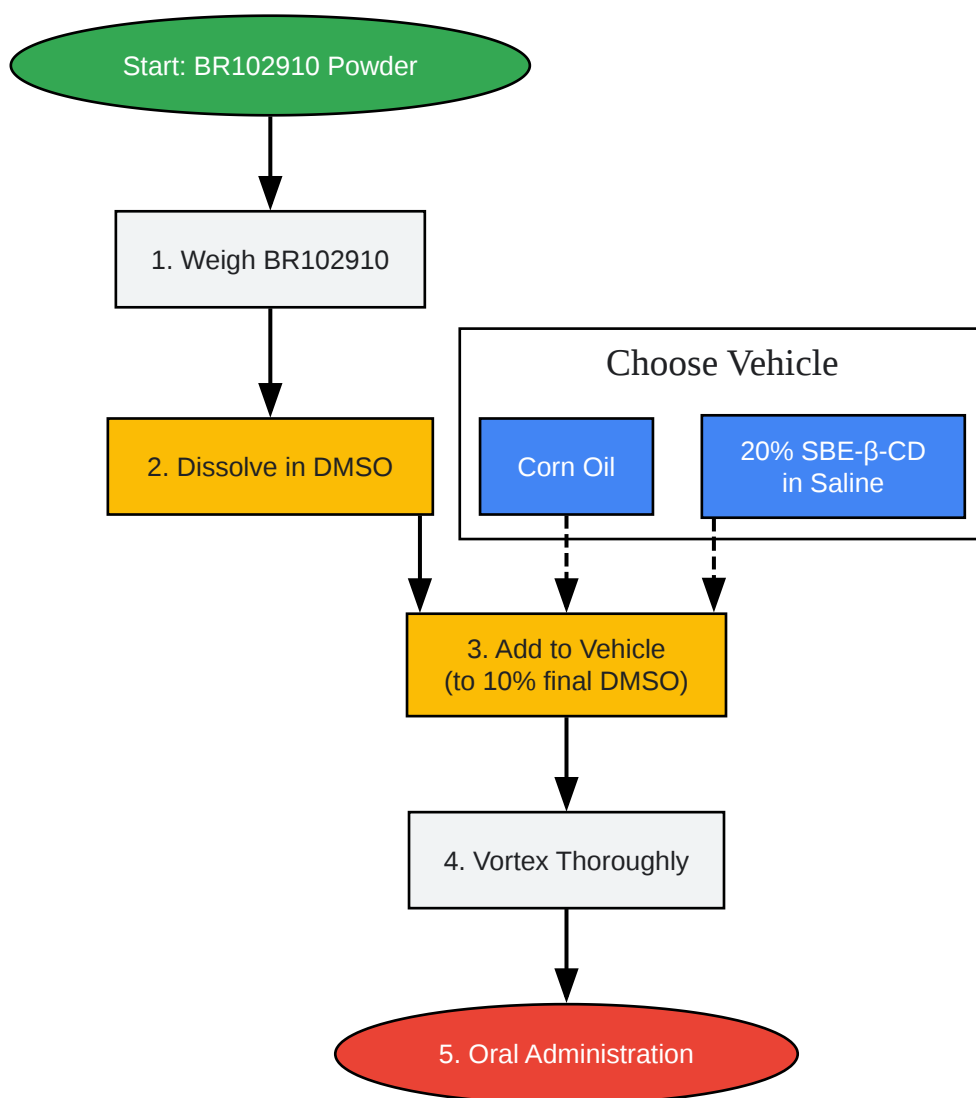
Signaling Pathway Context



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Caption: FAP signaling context and the inhibitory action of **BR102910**.

Experimental Workflow: Preparation of BR102910 for In Vivo Studies



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